

Physicochemical Properties of 2-(Methylthio)-4,5-diphenyloxazole: A Technical Guide

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Compound of Interest

Compound Name: **2-(Methylthio)-4,5-diphenyloxazole**

Cat. No.: **B076272**

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This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **2-(Methylthio)-4,5-diphenyloxazole**. It also details standard experimental protocols for the determination of these properties, offering a framework for further characterization of this and similar compounds.

Core Physicochemical Data

The following table summarizes the available quantitative data for **2-(Methylthio)-4,5-diphenyloxazole**. It is important to note that while some experimental data is available, several key parameters are currently based on computational predictions and await experimental verification.

Property	Value	Source
Molecular Formula	<chem>C16H13NOS</chem>	PubChem
Molecular Weight	267.35 g/mol	PubChem
Melting Point	65 °C	ChemicalBook[1]
Boiling Point	402.3±48.0 °C (Predicted)	N/A
Density	1.24±0.1 g/cm³ (Predicted)	N/A
pKa	0.85±0.10 (Predicted)	N/A
logP	4.65 (Predicted)	N/A

Experimental Protocols for Physicochemical Characterization

Detailed and standardized experimental procedures are crucial for obtaining reliable physicochemical data. The following sections outline established protocols for determining key properties of organic compounds like **2-(Methylthio)-4,5-diphenyloxazole**.

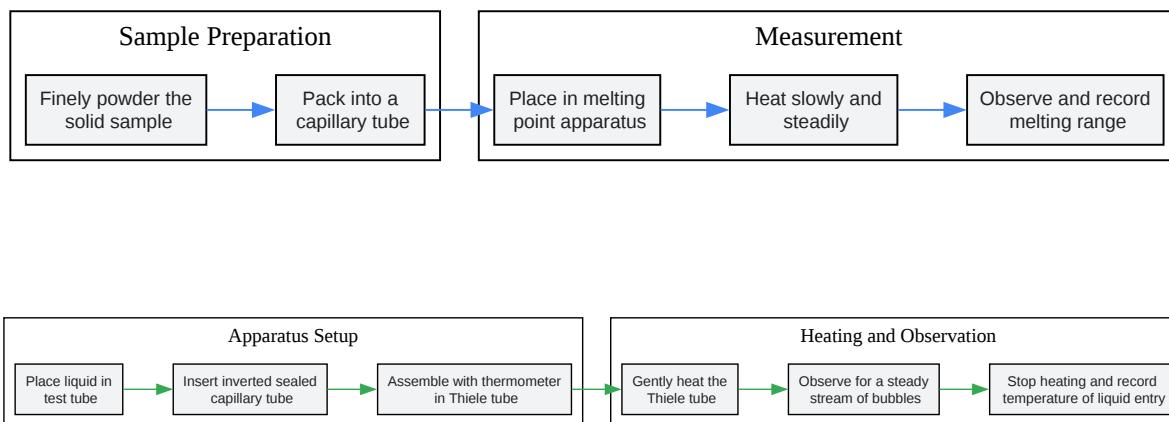
Melting Point Determination

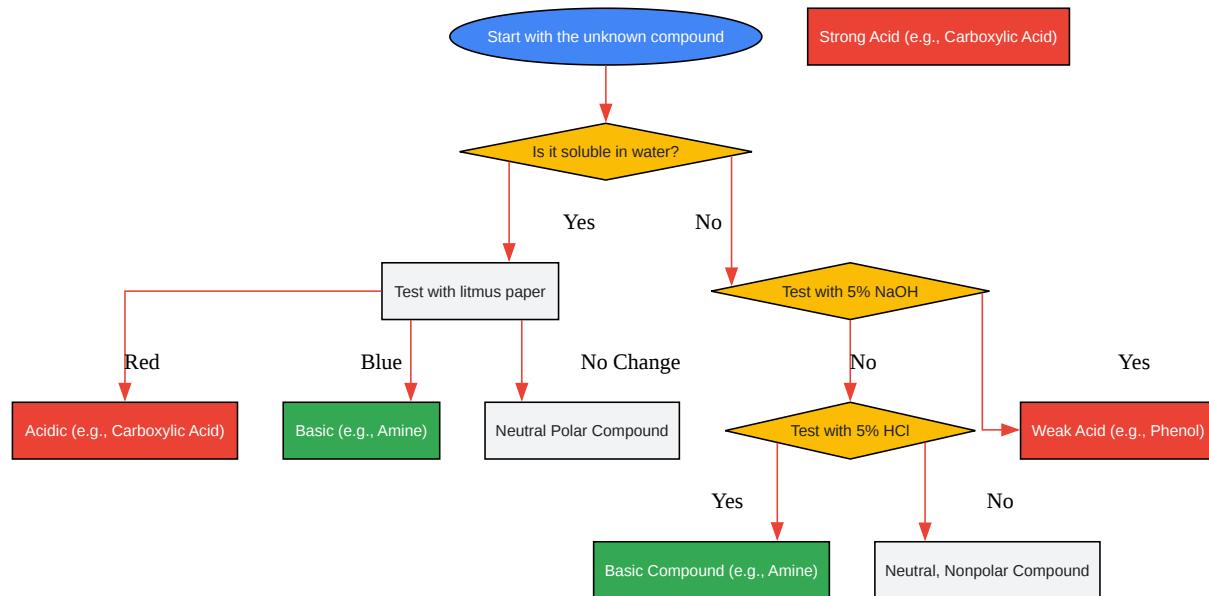
The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a critical indicator of purity.

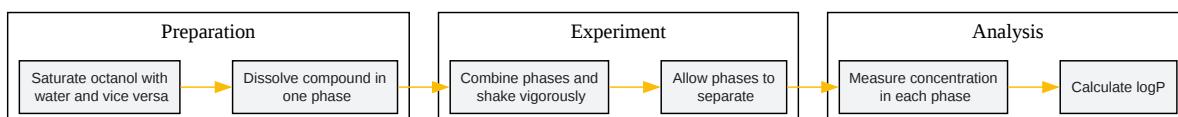
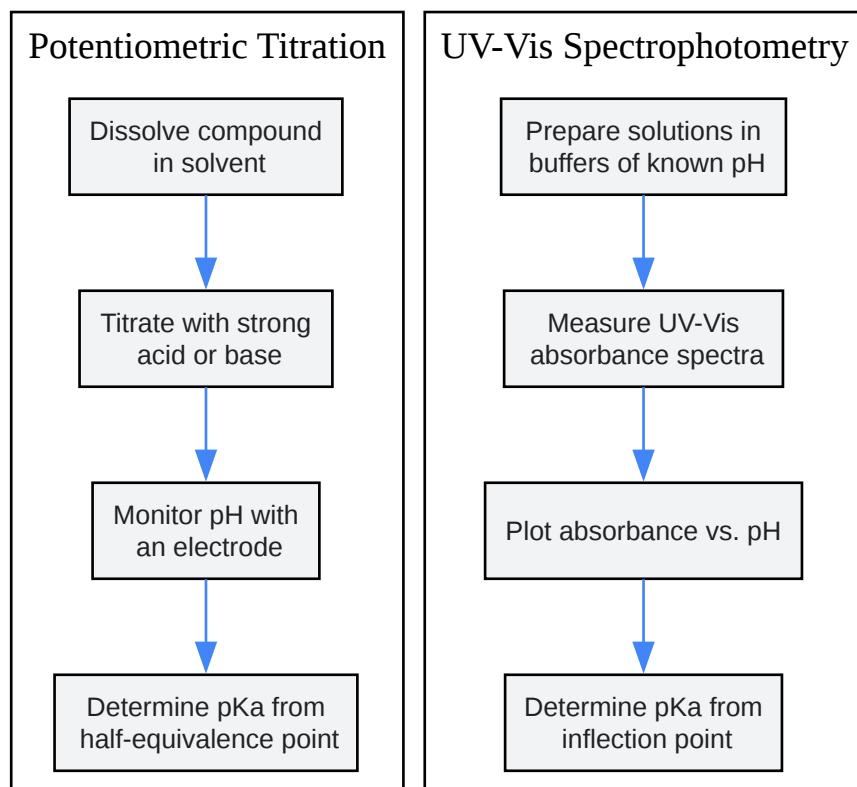
Methodology: Capillary Method[2][3]

- **Sample Preparation:** A small amount of the finely powdered dry sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow (0.5-1.5 °C).







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References

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